

Compound of Interest

Compound Name: 5-Hexenal
Cat. No.: B1605083

Abstract

5-Hexenal is a valuable unsaturated aldehyde characterized by a terminal double bond and a six-carbon chain. Its bifunctional nature makes it a cruc

Introduction

5-Hexenal ($C_6H_{10}O$) is an organic compound featuring both an aldehyde functional group and a terminal alkene. This structure allows for a wide rang

Pathway 1: Oxidation of 5-Hexen-1-ol

The most direct and common route to **5-hexenal** is the selective oxidation of the corresponding primary alcohol, 5-hexen-1-ol. The primary challenge

```
graph "Oxidation_of_5_Hexen_1_ol" {
    graph [rankdir="LR", splines=true, overlap=false, nodesep=0.6, size="7.6,3!", ratio=fill];
    node [shape=box, style="filled", fontname="Arial", fontsize=12];
    edge [fontname="Arial", fontsize=11];

    // Nodes
    Precursor [label="5-Hexen-1-ol", fillcolor="#F1F3F4", fontcolor="#202124"];
    Product [label="5-Hexenal", fillcolor="#F1F3F4", fontcolor="#202124"];
    PCC_Reagent [label="PCC\nDichloromethane", shape=ellipse, fillcolor="#4285F4", fontcolor="#FFFFFF"];
    Swern_Reagent [label="1. DMSO, (COCl)_2\n2. Triethylamine", shape=ellipse, fillcolor="#34A853", fontcolor="#FF1493"];

    Precursor -> Product [label="PCC Oxidation", fontcolor="#5F6368", color="#4285F4"];
    PCC_Reagent -> Precursor [arrowhead=none, style=dashed, color="#4285F4"];

    {rank=same; Precursor; Product;}

    // Invisible nodes for spacing the second pathway
    dummy1 [style=invis, shape=point, width=0];
    dummy2 [style=invis, shape=point, width=0];
```

```
Precursor -> dummy1 [style=invis];
dummy1 -> Product [label=" Swern Oxidation ", fontcolor="#5F6368", color="#34A853"];
Swern_Reagent -> dummy1 [arrowhead=none, style=dashed, color="#34A853"];
}

}
```

Oxy-Cope Rearrangement

A variation of the Cope rearrangement, the Oxy-Cope rearrangement, involves a-[1][1]sigmatropic shift in a 1,!
[2]

Conclusion

The synthesis of **5-hexenal** can be achieved through several reliable pathways. The oxidation of 5-hexen-1-ol, |

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References

- 1. Claisen rearrangement - Wikipedia [en.wikipedia.org]
- 2. Oxy-Cope rearrangement - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [A Technical Guide to the Synthetic Pathways of 5-Hexenal]. BenchChem, [2025]. [Online PDF]. Available at: [t

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